

# N-(4-Hydroxyphenyl)propanamide chemical characterization

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## Compound Focus: N-(4-Hydroxyphenyl)propanamide

CAS No.: 1693-37-4

Cat. No.: S582046

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## Chemical Identification and Basic Properties

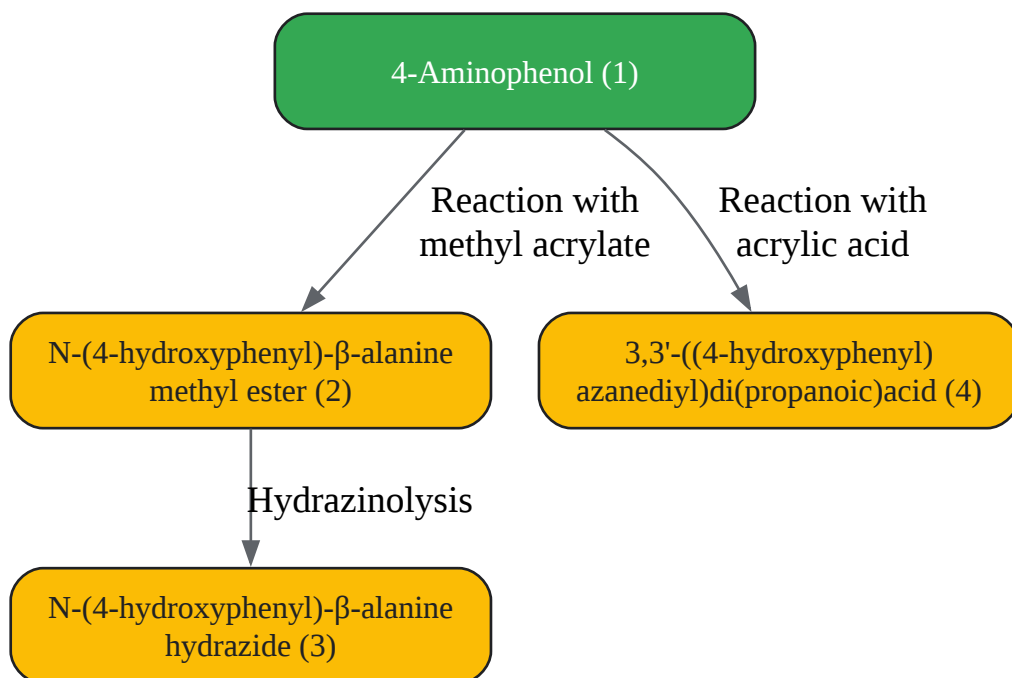
The table below outlines the fundamental identifying information and basic physicochemical properties of **N-(4-Hydroxyphenyl)propanamide** [1].

Property	Description
CAS Number	1693-37-4 [1]
IUPAC Name	N-(4-Hydroxyphenyl)propanamide [1]
Molecular Formula	C <sub>9</sub> H <sub>11</sub> NO <sub>2</sub> [1]
Molecular Weight	165.19 g/mol [1]
Chemical Structure	A propanamide group linked to a 4-hydroxyphenyl ring.

## Synthesis and Antimicrobial Activity

Compounds based on the 3-((4-Hydroxyphenyl)amino)propanoic acid scaffold, which is closely related to **N-(4-Hydroxyphenyl)propanamide**, demonstrate significant structure-dependent activity against drug-

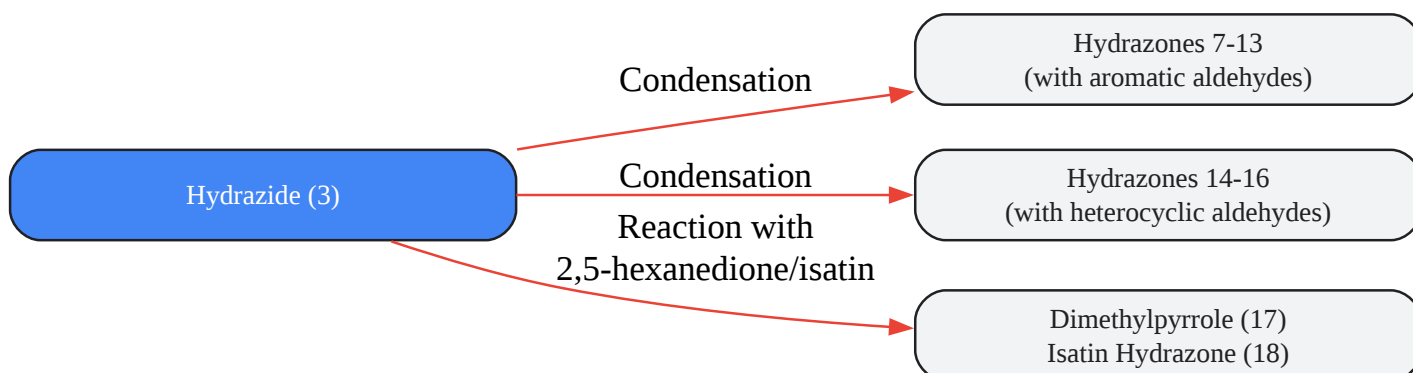
resistant bacteria and fungi [2]. The synthetic pathway begins with 4-aminophenol and involves key intermediates to create a diverse library of derivatives [2].



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#### *Synthesis of key intermediates [2]*

Hydrazide (3) is a versatile intermediate for synthesizing final derivatives. The following workflow shows how it is used to create hydrazones and other heterocyclic compounds [2].



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#### *Synthesis of final derivatives from hydrazide [2]*

## Biological Evaluation Data

The synthesized compounds were screened against WHO-priority **ESKAPE pathogens** and drug-resistant **Candida species**, including **Candida auris** [2]. Activity is highly dependent on molecular structure.

Compound Class / Example	Key Structural Features	Antimicrobial Activity (MIC Range) [2]
Initial Intermediate (2)	Basic 3-((4-hydroxyphenyl)amino)propanoic acid ester	Weak activity against <i>S. aureus</i> and <i>E. faecalis</i> ; no antifungal activity.
Hydrazide (3)	Hydrazide functional group	No antibacterial activity across tested strains.

| **Lead Hydrazones (14-16)** | Heterocyclic substituents (e.g., from heterocyclic aldehydes) | **Potent and broad-spectrum:** • MRSA: 1–8 µg/mL • VRE: 0.5–2 µg/mL • Gram-negative pathogens: 8–64 µg/mL • Drug-resistant *Candida* spp.: 8–64 µg/mL • *Candida auris*: 0.5–64 µg/mL |

## Mechanism of Action and Research Significance

While the exact mechanism is under investigation, research suggests that these amino acid derivatives may interfere with essential bacterial enzymes involved in **peptidoglycan synthesis** (such as the MurA-F enzymes), disrupting cell wall formation [2]. The incorporation of the **4-hydroxyphenyl moiety** is crucial, as it allows for diverse chemical interactions with biological targets, enhancing activity and potentially overcoming existing resistance mechanisms [2].

This research highlights the **3-((4-hydroxyphenyl)amino)propanoic acid scaffold** as a promising foundation for developing new antimicrobial agents to combat multidrug-resistant infections [2].

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## References

1. Buy N -( 4 -hydroxyphenyl) propanamide | Boron Molecular [boronmolecular.com]
2. Synthesis of 3-((4-Hydroxyphenyl)amino)propanoic Acid ... [pmc.ncbi.nlm.nih.gov]

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